

# Vat Blue 6 molecular weight and formula

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## Compound of Interest

Compound Name: Vat Blue 6

Cat. No.: B15553376

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## An In-depth Technical Guide on **Vat Blue 6**

This guide provides core technical data on the chemical compound **Vat Blue 6**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identity and Properties

**Vat Blue 6**, also known by other names such as Vat Blue BC and C.I. **Vat Blue 6**, is a synthetic vat dye belonging to the anthraquinone class.<sup>[1]</sup> It is characterized by its blue-green powder form and is noted for its insolubility in water and many organic solvents.<sup>[2][3][4][5]</sup> However, it is slightly soluble in hot chloroform, o-chlorophenol, and hot pyridine.<sup>[4]</sup> The primary application of **Vat Blue 6** is in the dyeing of textiles, particularly cotton, viscose fibers, and silk, due to its excellent fastness properties.<sup>[3][4]</sup>

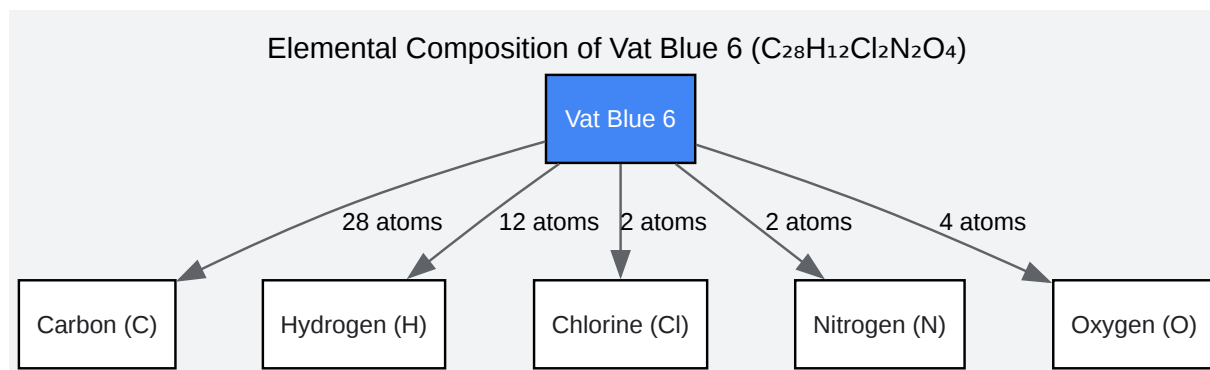
## Quantitative Chemical Data

The fundamental molecular characteristics of **Vat Blue 6** are summarized in the table below.

Property	Value
Molecular Formula	C <sub>28</sub> H <sub>12</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>4</sub> <sup>[1][3][4][6]</sup>
Molecular Weight	511.31 g/mol <sup>[1]</sup>
CAS Registry Number	130-20-1 <sup>[1][2][4]</sup>
Color Index Number	69825

## Elemental Composition of Vat Blue 6

The following diagram illustrates the elemental makeup of the **Vat Blue 6** molecule based on its chemical formula.



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Elemental composition of **Vat Blue 6**.

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